

BPR1J-097 FLT3 inhibitor mechanism of action

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Compound Focus: bpr1j-097

CAS No.: 1327167-19-0

Cat. No.: S548028

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Experimental Evidence & Protocols

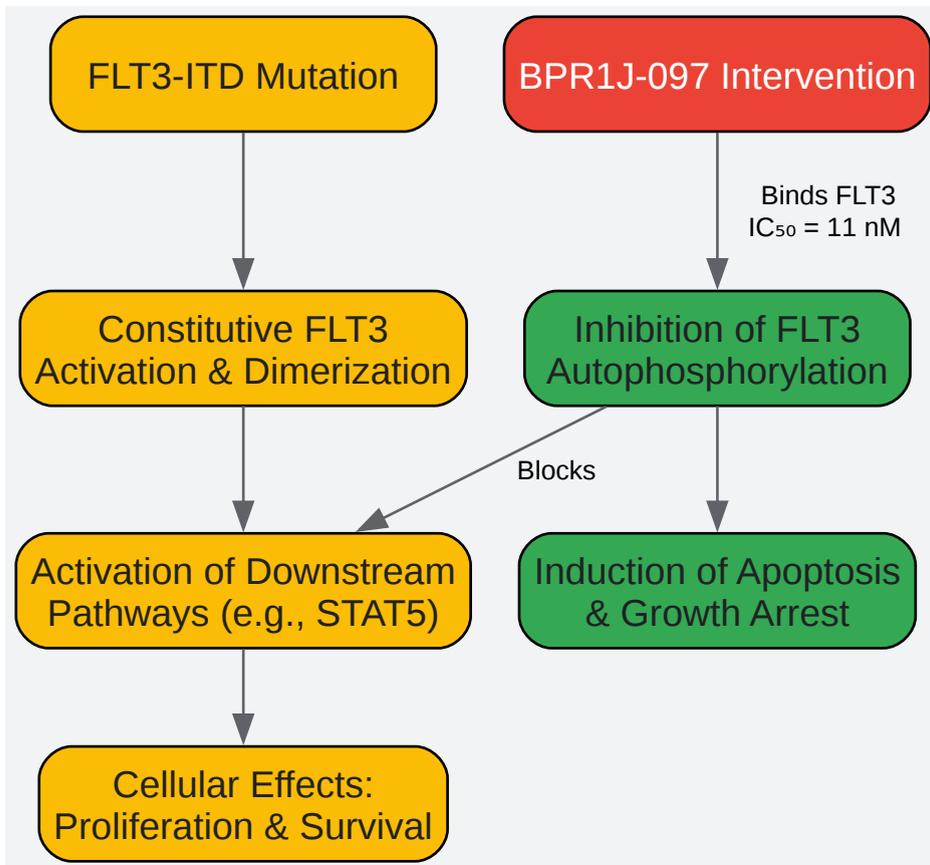
The characterization of **BPR1J-097**'s mechanism of action is supported by a series of standardized experimental protocols.

Experiment Type	Cell Line / Model	Key Methodologies	Primary Outcome Measured
Kinase Inhibition	Sf9 insect cells expressing recombinant FLT3	Kinase-Glo assay; Incubation for 4 hours [1]	IC ₅₀ (Concentration inhibiting 50% of kinase activity)
Cellular Proliferation	MOLM-13, MV4-11 (FLT3-mutant AML)	MTS cell viability assay; Incubation for 72 hours [2] [3] [1]	GI ₅₀ (Concentration causing 50% growth inhibition)
Mechanism & Signaling	FLT3-driven AML cells	Western Blot analysis [2] [3]	Reduction in phosphorylated FLT3 and STAT5
Apoptosis Assay	FLT3-driven AML cells	Not specified in detail [2] [3]	Induction of programmed cell death

Experiment Type	Cell Line / Model	Key Methodologies	Primary Outcome Measured
In Vivo Efficacy	FLT3-driven AML murine xenograft	Administered to mice with established tumors [2] [3]	Tumor volume regression and growth inhibition

Mechanism of Action Pathway

The following diagram illustrates the proposed mechanism of action for **BPR1J-097** in targeting the FLT3 signaling pathway in AML cells:



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Figure 1: **BPR1J-097** inhibits constitutive FLT3 signaling, leading to apoptosis in AML cells.

Research Context & Developer

BPR1J-097 was identified as a novel FLT3 inhibitor with promising **in vivo anti-tumour activities**, suggesting its potential for further development in preclinical and clinical studies [2] [3]. The current developer is listed as the **Institute of Biotechnology and Pharmaceutical Research at the National Health Research Institutes (NHRI) in Taiwan** [4].

It is important to note that the available data is from the original 2012 publication. For the latest research status, I recommend checking the NIH Clinical Trials database or the NHRI's official website for any updates on preclinical or clinical development.

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References

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3. BPR1J-097, a Novel FLT3 Kinase Inhibitor, Exerts Potent ... [pubmed.ncbi.nlm.nih.gov]
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